Application Notes & Protocols: 4-(Chlorosulfonyl)-2-hydroxybenzoic Acid in Pharmaceutical Synthesis

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-(Chlorosulfonyl)-2-hydroxybenzoic acid*
CAS No.:	*98273-15-5*
Cat. No.:	*B2683450*

Get Quote

Abstract

4-(Chlorosulfonyl)-2-hydroxybenzoic acid is a highly versatile trifunctional molecule that has emerged as a cornerstone intermediate in the synthesis of numerous active pharmaceutical ingredients (APIs). Its unique structure, featuring a carboxylic acid, a hydroxyl group, and a highly reactive sulfonyl chloride on a benzene ring, allows for a diverse range of chemical transformations. This guide provides an in-depth exploration of its physicochemical properties, safety protocols, and core applications. We present detailed, field-proven protocols for the synthesis of sulfonamide-based drugs, with a particular focus on diuretics, explaining the causality behind experimental choices to ensure reproducibility and success.

Introduction: A Versatile Pharmaceutical Building Block

© 2026 BenchChem. All rights reserved.

4-(Chlorosulfonyl)-2-hydroxybenzoic acid, also known as 4-chlorosulfonylsalicylic acid, is a pivotal starting material in medicinal chemistry. The molecule's value lies in the differential reactivity of its functional groups. The sulfonyl chloride (-SO_2Cl) is a powerful electrophile, highly susceptible to nucleophilic attack by amines to form stable sulfonamide linkages. This reaction is the linchpin for creating a vast array of diuretic and antibacterial agents. The carboxylic acid and hydroxyl groups offer additional sites for modification, enabling the fine-tuning of a drug candidate's pharmacokinetic and pharmacodynamic properties. Its most prominent application is in the synthesis of loop diuretics like Xipamide.[1][2][3][4]

Physicochemical Properties and Safety

A thorough understanding of the reagent's properties is fundamental to its effective and safe use in a laboratory setting.

Key Properties

Property	Value	Source
IUPAC Name	4-(Chlorosulfonyl)-2-hydroxybenzoic acid	[5]
Synonyms	4-Chlorosulfonylsalicylic acid	[1][2]
Molecular Formula	$C_7H_5ClO_5S$	[5]
Molecular Weight	235.63 g/mol	[5]
Appearance	Off-white to pale grey solid	[1]
Storage	2-8°C, Hygroscopic, Under Inert Atmosphere	[1]

Reactivity Profile

The primary site of reaction is the sulfonyl chloride group. It readily reacts with primary and secondary amines to form sulfonamides. This reaction is typically exothermic and often requires cooling to control the reaction rate and prevent side reactions. The carboxylic acid and phenolic hydroxyl groups are less reactive under these conditions but can be engaged in subsequent synthetic steps, such as esterification or etherification, if desired.

© 2026 BenchChem. All rights reserved.

Safety and Handling Protocol

Sulfonyl chlorides are corrosive and moisture-sensitive.[6] Proper handling is critical to ensure personnel safety and maintain the integrity of the reagent.

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (inspected prior to use), tightly fitting safety goggles, and a lab coat.[7][8] Work should be conducted in a well-ventilated chemical fume hood.[9][10]
- Handling: Avoid contact with skin, eyes, and clothing.[8][11] Do not breathe dust or vapors.[7] The compound is moisture-sensitive; handle under an inert atmosphere (e.g., nitrogen or argon) and store in a tightly closed container in a cool, dry place.[1][11]
- Spill & First Aid: In case of a spill, absorb with an inert material and dispose of it according to regulations.[7][9] If skin contact occurs, wash immediately with soap and plenty of water.[7][10] For eye contact, rinse cautiously with water for several minutes.[7][8] In case of inhalation, move the person to fresh air.[7][10] Seek immediate medical attention in all cases of exposure.

Core Synthetic Application: Synthesis of Diuretic Scaffolds

The primary application of **4-(chlorosulfonyl)-2-hydroxybenzoic acid** is the synthesis of sulfonamide-containing compounds, particularly diuretics. The general reaction involves the condensation of the sulfonyl chloride with an appropriate amine.

General Reaction Mechanism: Sulfonamide Formation

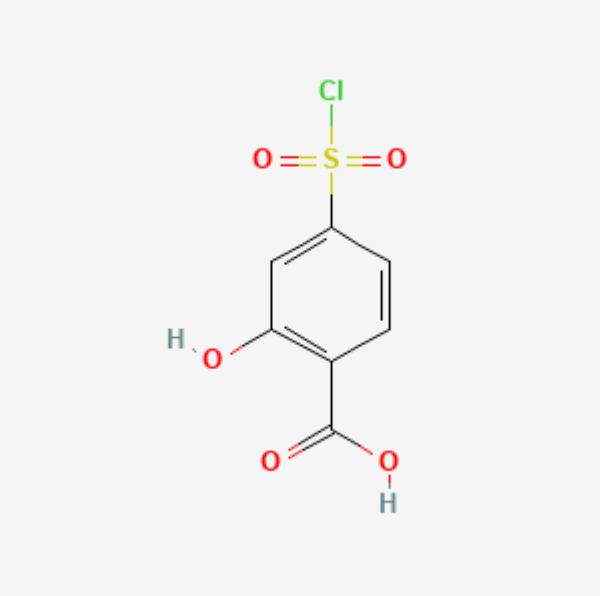
The synthesis of a sulfonamide from **4-(chlorosulfonyl)-2-hydroxybenzoic acid** and a primary amine ($R\text{-}NH_2$) proceeds via a nucleophilic acyl substitution mechanism.

- Step 1: Nucleophilic Attack: The lone pair of electrons on the amine's nitrogen atom attacks the electrophilic sulfur atom of the sulfonyl chloride.
- Step 2: Elimination of Chloride: The tetrahedral intermediate collapses, eliminating a chloride ion (Cl^-), which is a good leaving group.

© 2026 BenchChem. All rights reserved.

- Step 3: Deprotonation: A base (often an excess of the amine reactant or a non-nucleophilic base like triethylamine) removes a proton from the nitrogen atom to yield the final, neutral sulfonamide product and a hydrochloride salt.

reagents [label=<



4-(Chlorosulfonyl)-2-hydroxybenzoic acid

“

];

amine [label=<

R-NH₂ Primary/Secondary Amine

“

];

© 2026 BenchChem. All rights reserved.

product [label=<


N-Substituted Sulfonamide

];

reagents -> product [label=" + R-NH₂\n(Base, Solvent)\n- HCl"]; } Caption: General reaction scheme for sulfonamide synthesis.

Detailed Experimental Protocols

Protocol 4.1: Synthesis of a 4-Sulfamoyl-2-hydroxybenzoic Acid Derivative

This protocol provides a general, robust method for synthesizing N-substituted sulfonamides from **4-(chlorosulfonyl)-2-hydroxybenzoic acid**. This procedure is foundational for producing diuretic agents like Xipamide.[1][3][4]

Objective: To synthesize a model N-substituted sulfonamide via the reaction of **4-(chlorosulfonyl)-2-hydroxybenzoic acid** with a primary amine.

Materials and Reagents:

© 2026 BenchChem. All rights reserved.

Reagent	CAS Number	M.W. (g/mol)	Quantity	Role
4-(Chlorosulfonyl)-2-hydroxybenzoic acid	14668531-4 (example)	235.63	1.0 eq	Starting Material
Primary Amine (e.g., Benzylamine)	100-46-9	107.15	2.2 eq	Nucleophile/Base
Dichloromethane (DCM)	75-09-2	84.93	10 mL/mmol	Solvent
1M Hydrochloric Acid (HCl)	7647-01-0	36.46	As needed	Work-up
Saturated Sodium Bicarbonate ($NaHCO_3$)	144-55-8	84.01	As needed	Work-up
Anhydrous Magnesium Sulfate ($MgSO_4$)	7487-88-9	120.37	As needed	Drying Agent

Step-by-Step Methodology:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet, dissolve **4-(chlorosulfonyl)-2-hydroxybenzoic acid** (1.0 eq) in anhydrous dichloromethane (DCM).
    - Causality: Using an anhydrous solvent and an inert atmosphere is crucial because the sulfonyl chloride starting material is highly reactive towards water, which would lead to the formation of the corresponding sulfonic acid, reducing the yield of the desired product.
- Cooling: Cool the solution to 0 °C using an ice-water bath.

© 2026 BenchChem. All rights reserved.

- Causality: The reaction between the sulfonyl chloride and the amine is exothermic. Cooling the reaction mixture helps to control the reaction rate, prevent potential side reactions, and improve the selectivity for the desired product.

- Amine Addition: Slowly add a solution of the primary amine (2.2 eq) in DCM to the cooled, stirring solution over 15-20 minutes.
  - Causality: A slight excess of the amine is used. The first equivalent acts as the nucleophile, while the second equivalent acts as a base to neutralize the HCl byproduct generated during the reaction, driving the equilibrium towards the product. Slow addition prevents a rapid temperature increase.

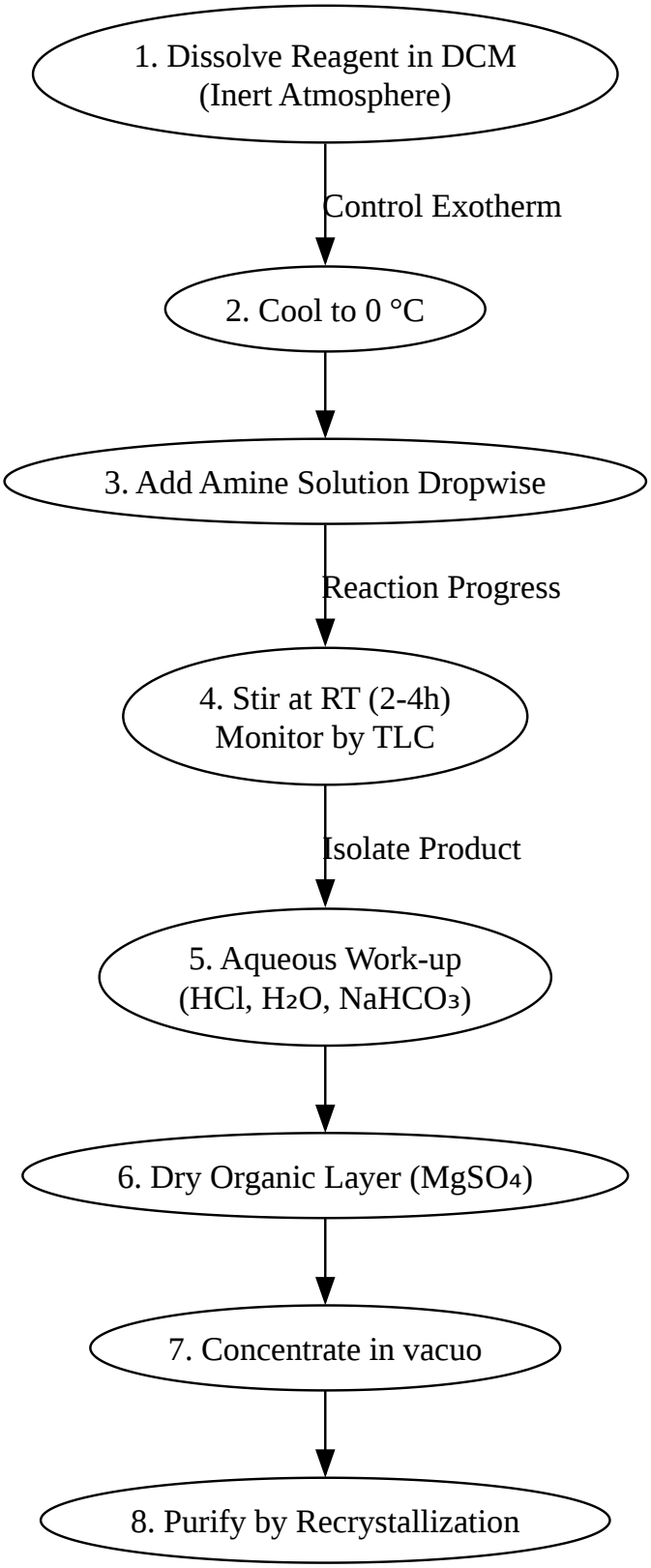
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.

- Aqueous Work-up:
  - Transfer the reaction mixture to a separatory funnel.
  - Wash the organic layer sequentially with 1M HCl (to remove excess amine), water, and saturated sodium bicarbonate solution (to remove unreacted starting material and acidic impurities).
  - Causality: This sequence of washes systematically removes impurities. The acid wash protonates the excess basic amine, making it water-soluble. The bicarbonate wash deprotonates the acidic carboxylic acid groups, partitioning them into the aqueous layer.

- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

- Purification: The resulting crude solid can be purified by recrystallization from an appropriate solvent system (e.g., ethanol/water or ethyl acetate/hexanes) to yield the pure sulfonamide product.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Protocol 4.2: Analytical Characterization

The identity and purity of the synthesized product must be confirmed using standard analytical techniques.

- High-Performance Liquid Chromatography (HPLC): A primary tool for assessing purity. A reverse-phase C18 column with a mobile phase gradient of water (with 0.1% formic acid) and acetonitrile is typically effective.[12][13][14]
- Mass Spectrometry (MS): To confirm the molecular weight of the product. Electrospray ionization (ESI) is a common method.[14]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR provide detailed structural information, confirming the covalent linkages formed and the overall structure of the molecule.
- Infrared (IR) Spectroscopy: Confirms the presence of key functional groups. Expect to see characteristic stretches for N-H (sulfonamide), S=O (sulfonamide), C=O (carboxylic acid), and O-H (hydroxyl and carboxylic acid).[15]

Conclusion

4-(Chlorosulfonyl)-2-hydroxybenzoic acid is an indispensable intermediate for constructing complex pharmaceutical molecules, especially within the sulfonamide class of drugs. Its predictable reactivity, when coupled with carefully controlled reaction conditions, allows for the efficient and high-yield synthesis of diverse molecular scaffolds. The protocols and insights provided in this guide serve as a comprehensive resource for researchers aiming to leverage this powerful building block in their drug discovery and development programs. Adherence to strict safety protocols is paramount for the successful and safe execution of these synthetic transformations.

References

- ChemicalBook. (2025, February 1). Chemical Safety Data Sheet MSDS / SDS - SULFONYL CHLORIDE, POLYMER-BOUND.
- Sigma-Aldrich. 4-Chloro-5-(chlorosulfonyl)-2-hydroxybenzoic acid.
- Pharmaffiliates. CAS No : 14665-31-7 | Product Name : 4-Chloro-5-(chlorosulfonyl)-2-hydroxybenzoic Acid.

© 2026 BenchChem. All rights reserved.

- Sigma-Aldrich. 4-Chloro-5-(chlorosulfonyl)-2-hydroxybenzoic acid | 14665-31-7.
- AK Scientific, Inc. Isoquinoline-5-sulfonyl chloride hydrochloride Safety Data Sheet.
- GPAT DISCUSSION CENTER. (2019, June 9). SYNTHESIS OF FUROSEMIDE | PHARMACEUTICAL CHEMISTRY [Video]. YouTube.
- Veeprho. 4-Chloro-5-(chlorosulfonyl)-2-hydroxybenzoic Acid | CAS 14665-31-7.
- Fluorochem. (2024, December 19). Safety Data Sheet - 4-PENTENE-1-SULFONYL CHLORIDE.
- Combi-Blocks, Inc. (2023, January 24). JC-3839 p.1 - Safety Data Sheet.
- TCI Chemicals. (2025, August 7). SAFETY DATA SHEET - D3553: 2,3-Dihydrobenzofuran-5-sulfonyl Chloride.
- Pharmaffiliates. CAS No : 5106-98-9 | Product Name : 4-Chlorosalicylic Acid.
- ChemicalBook. 4-(CHLOROSULFONYL)BENZOIC ACID | 10130-89-9.
- Google Patents. (1996).
- PubChem. **4-(chlorosulfonyl)-2-hydroxybenzoic acid** (C7H5ClO5S).
- PubChem. 4-(Chlorosulfonyl)benzoic acid | C7H5ClO4S | CID 82385.
- Google Patents. (1998).
- Chegg.com. (2016, May 1).
- Google Patents. (1986). CN86108913A - Synthesis method of diuretic drug buuramine.
- PubChem. Process for the preparation of furosemide - Patent WO-9612714-A1.
- MilliporeSigma. 4-Hydroxybenzoic acid for synthesis 99-96-7.
- MDPI. (2025, January 26). Four Polymorphs of the Bioactive Diuretic Drug 4-Chloro-5-chlorosulfonyl Salicylic Acid. Crystals.
- HELIX Chromatography. HPLC Methods for analysis of 4-Hydroxybenzoic acid.
- Organic Syntheses. (1934). p-HYDROXYBENZOIC ACID. Org. Synth. 1934, 14, 48.
- ResearchGate. (2025, August 6).
- ChemicalBook. (2024, July 22). 4-Hydroxybenzoic acid: Synthesis method and Biological activity.
- PubMed. Structure-activity relationships in the diuretic xipamide (4-chloro-5-sulfamoyl-2', 6' -salicyloxylidide).
- PubMed. (2001, July 27).
- Longdom Publishing. (2021, November 29).
- VU Research Repository. A HPLC-ESI-MS/MS Study of Hydroxybenzoic Acids and Related Derivatives in Commercial Seaweed Biostimulants and their Plant Growth Bioactivity.
- Chemistry Stack Exchange. (2014, March 19). Why isn't 4-hydroxybenzoic acid formed along with salicylic acid in Kolbe's reaction?.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. veeprho.com [veeprho.com]
- 3. mdpi.com [mdpi.com]
- 4. [Structure-activity relationships in the diuretic xipamide (4-chloro-5-sulfamoyl-2', 6' -salicyloxylidide)] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. PubChemLite - 4-(chlorosulfonyl)-2-hydroxybenzoic acid (C7H5ClO5S) [pubchemlite.lcsb.uni.lu]
- 6. 4-(CHLOROSULFONYL)BENZOIC ACID | 10130-89-9 [m.chemicalbook.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. aksci.com [aksci.com]
- 9. sds.fluorochem.co.uk [sds.fluorochem.co.uk]
- 10. combi-blocks.com [combi-blocks.com]
- 11. tcichemicals.com [tcichemicals.com]
- 12. helixchrom.com [helixchrom.com]
- 13. longdom.org [longdom.org]
- 14. vuir.vu.edu.au [vuir.vu.edu.au]
- 15. 4-(Chlorosulfonyl)benzoic acid | C7H5ClO4S | CID 82385 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes & Protocols: 4-(Chlorosulfonyl)-2-hydroxybenzoic Acid in Pharmaceutical Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2683450/docs#application-notes-protocols-4-chlorosulfonyl-2-hydroxybenzoic-acid-in-pharmaceutical-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.